

Technical Guide: 3,5-Difluoro-benzamidine

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Compound of Interest

Compound Name: **3,5-Difluoro-benzamidine**

Cat. No.: **B1306899**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3,5-Difluoro-benzamidine**, a fluorinated aromatic compound of interest in medicinal chemistry and drug discovery. The guide covers its chemical properties, synthesis, and potential applications, with a focus on its role as a serine protease inhibitor.

Chemical Identity and Properties

3,5-Difluoro-benzamidine is a synthetic organic compound. It is commonly available as a hydrochloride salt, which enhances its stability and solubility in aqueous solutions.

CAS Numbers:

- **3,5-Difluoro-benzamidine** (free base): 582307-06-0[1]
- **3,5-Difluoro-benzamidine** hydrochloride: 144797-68-2[2][3]

Chemical Structure:

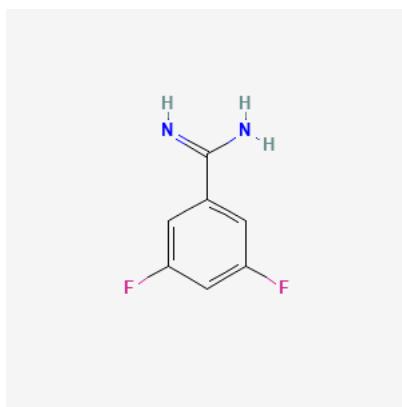


Figure 1. Chemical structure of **3,5-Difluoro-benzamidine**.

Physicochemical Properties:

The key physicochemical properties of **3,5-Difluoro-benzamidine** and its hydrochloride salt are summarized in the table below.

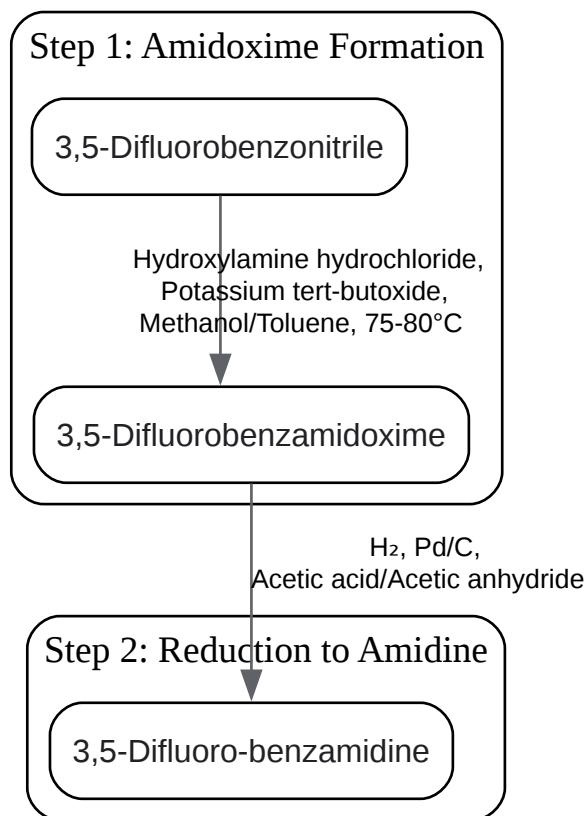
Property	3,5-Difluoro- benzamidine (Free Base)	3,5-Difluoro- benzamidine hydrochloride	Reference(s)
Molecular Formula	C ₇ H ₆ F ₂ N ₂	C ₇ H ₅ ClF ₂ N ₂	[1] [4]
Molecular Weight	156.13 g/mol	192.60 g/mol	[1] [2]
IUPAC Name	3,5- difluorobenzene carbo ximidamide	3,5- difluorobenzene carbo ximidamide; hydrochlor ide	[1]
Appearance	White solid	White solid	[2]
Storage Conditions	-	0-8 °C	[2]

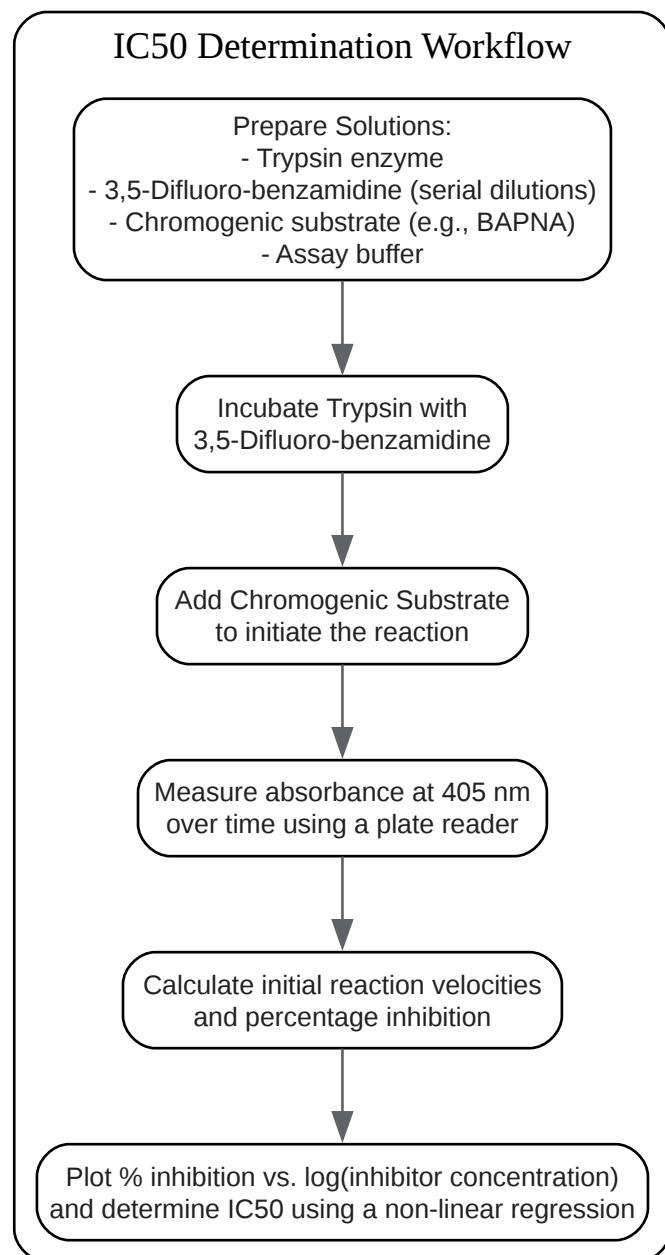
Synthesis of 3,5-Difluoro-benzamidine

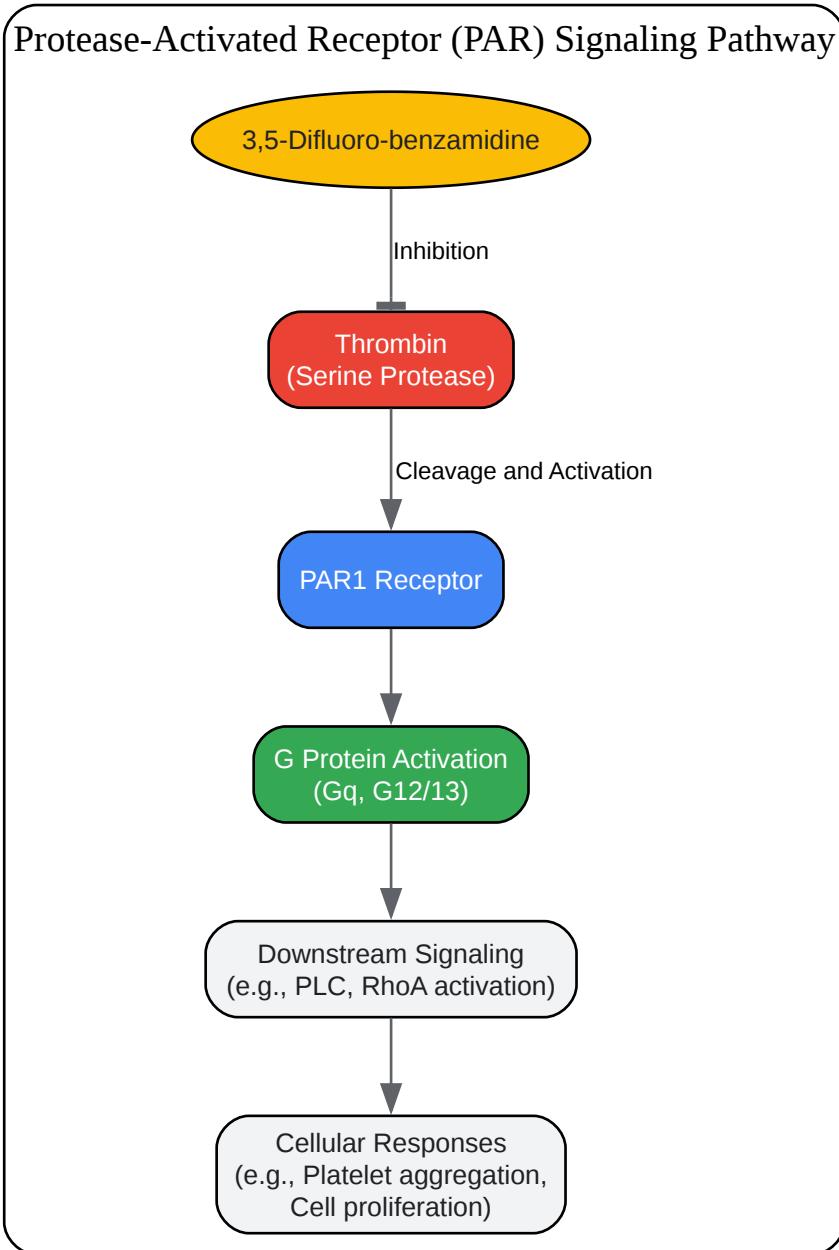
A common and effective method for the synthesis of benzamidines is through the conversion of the corresponding benzonitrile. A versatile, two-step protocol involves the formation of an intermediate amidoxime, followed by its reduction.

Synthesis Pathway

The synthesis of **3,5-Difluoro-benzamidine** from 3,5-Difluorobenzonitrile can be depicted as follows:







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